Spectroscopic Data for (2-Sec-butoxybenzyl)amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(2-Sec-butoxybenzyl)amine*
CAS No.:	*1042628-16-9*
Cat. No.:	*B181286*

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Introduction

(2-Sec-butoxybenzyl)amine is a primary amine featuring a benzyl structure ortho-substituted with a sec-butoxy group. As a substituted phenethylamine derivative, it holds potential interest for researchers in medicinal chemistry and drug development, where precise structural elucidation is paramount for understanding its biological activity and for quality control. This technical guide provides a detailed analysis of the predicted spectroscopic data for **(2-Sec-butoxybenzyl)amine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The interpretations herein are grounded in fundamental spectroscopic principles and data from analogous molecular structures, offering a robust framework for the characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The predicted ^{1}H and ^{13}C NMR spectra of **(2-Sec-butoxybenzyl)amine** offer a detailed map of its atomic connectivity and chemical environment.

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Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments. The predicted chemical shifts (δ) are referenced to tetramethylsilane (TMS) at 0.00 ppm and are based on analyses of similar structures such as sec-butylbenzene and benzylamine.[1][2]

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
H-7	~7.20-7.30	m	-	4H
H-6	~6.85-6.95	m	-	
H-5	~6.85-6.95	m	-	
H-4	~7.20-7.30	m	-	
H-3	~7.20-7.30	m	-	
H-1'	~4.30-4.40	sextet	~6.0	1H
H-2' (diastereotopic)	~1.60-1.75	m	-	2H
H-3'	~1.25-1.35	d	~6.0	3H
H-4'	~0.90-1.00	t	~7.5	3H
-NH_2	~1.50 (broad)	s	-	2H

Causality Behind Predicted ^{1}H NMR Assignments:

- Aromatic Protons (H-3 to H-6): The protons on the benzene ring are expected to appear in the aromatic region (δ 6.5-8.0 ppm). The electron-donating sec-butoxy group at the ortho position will cause a slight upfield shift of the aromatic protons compared to unsubstituted benzene. The ortho and para protons (H-3, H-5, and H-6) will be more shielded than the meta proton (H-4). Due to the complex coupling patterns in a substituted benzene ring, these protons are predicted to appear as a multiplet.

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- Benzylic Protons (H-7): The methylene protons adjacent to the aromatic ring and the amine group are expected to be deshielded and appear around 3.8-4.0 ppm.
- Sec-butoxy Protons (H-1' to H-4'):
  - The methine proton (H-1') attached to the oxygen is the most deshielded of the aliphatic protons, appearing as a sextet due to coupling with the adjacent methyl and methylene groups.
  - The methylene protons (H-2') are diastereotopic due to the adjacent chiral center (C-1') and are expected to appear as a complex multiplet.
  - The methyl protons (H-3') will appear as a doublet due to coupling with the methine proton (H-1').
  - The terminal methyl protons (H-4') will appear as a triplet due to coupling with the adjacent methylene protons (H-2').
- Amine Protons ($-NH_2$): The protons of the primary amine are expected to appear as a broad singlet. The chemical shift can vary depending on the solvent and concentration.[3]

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information on the different carbon environments in the molecule.

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Carbon Assignment	Predicted Chemical Shift (ppm)
C-1	~135-140
C-2	~155-160
C-3	~110-115
C-4	~128-132
C-5	~120-125
C-6	~125-130
C-7	~45-50
C-1'	~75-80
C-2'	~28-32
C-3'	~18-22
C-4'	~8-12

Causality Behind Predicted ^{13}C NMR Assignments:

- Aromatic Carbons (C-1 to C-6): The aromatic carbons will appear in the region of δ 110-160 ppm. The carbon attached to the oxygen of the sec-butoxy group (C-2) will be the most deshielded due to the electronegativity of oxygen. The ipso-carbon (C-1) bearing the benzylamine moiety will also be significantly deshielded. The other aromatic carbons will have shifts influenced by the positions of the substituents.[4][5]
- Benzylic Carbon (C-7): This carbon, attached to the aromatic ring and the nitrogen atom, is expected to resonate around δ 45-50 ppm.
- Sec-butoxy Carbons (C-1' to C-4'):
  - The methine carbon (C-1') bonded to oxygen will be the most deshielded among the aliphatic carbons.
  - The remaining aliphatic carbons (C-2', C-3', C-4') will appear in the upfield region of the spectrum.[4]

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Experimental Protocol for NMR Data Acquisition

A standard protocol for acquiring high-quality NMR spectra of **(2-Sec-butoxybenzyl)amine** is as follows:

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$). Transfer the solution to a clean 5 mm NMR tube.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-pulse proton spectrum.
  - Typical spectral width: 12-15 ppm.
  - Number of scans: 16-32.
  - Relaxation delay: 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical spectral width: 220-240 ppm.
  - Number of scans: 1024 or more to achieve a good signal-to-noise ratio.
  - Relaxation delay: 2-5 seconds.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase the spectrum to obtain pure absorption lineshapes.
  - Apply baseline correction.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

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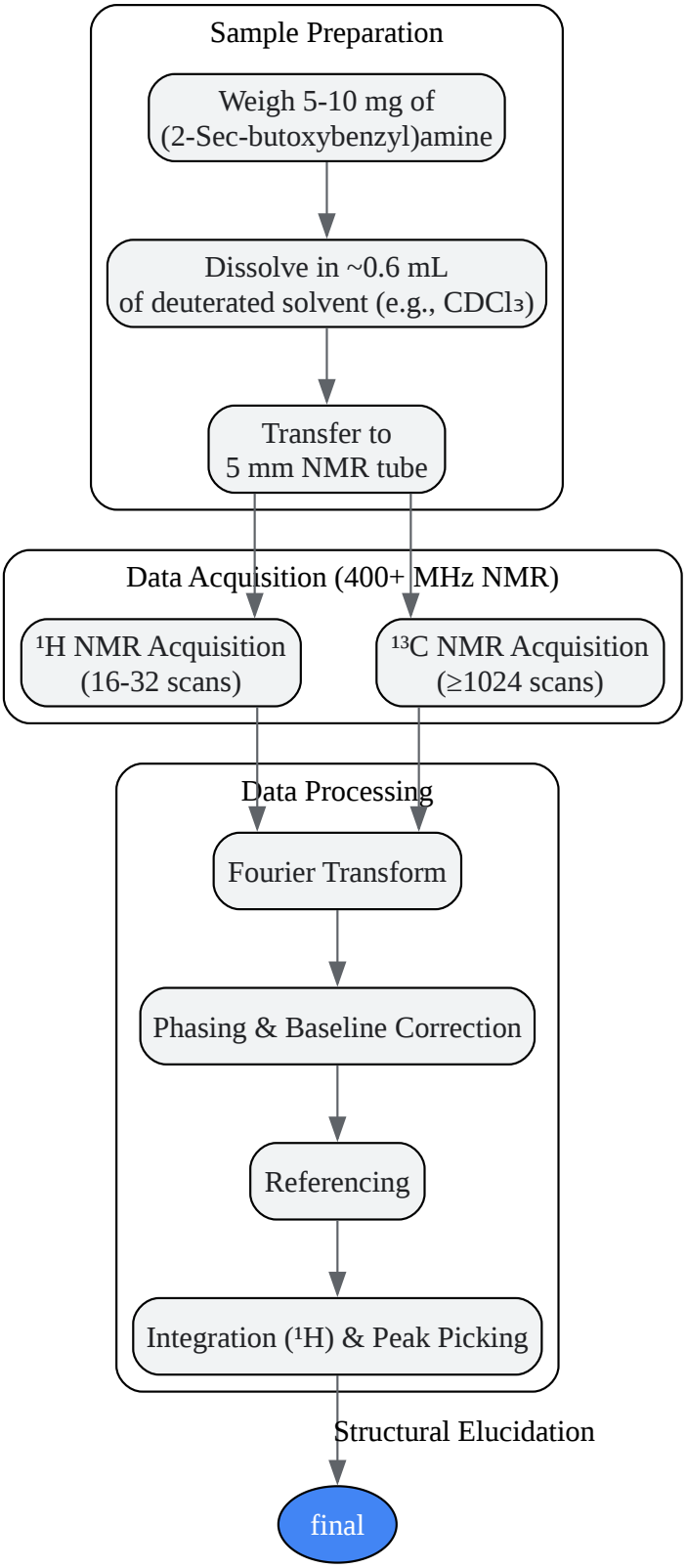
NMR Experimental Workflow



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Caption: Workflow for NMR analysis of **(2-Sec-butoxybenzyl)amine**.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **(2-Sec-butoxybenzyl)amine** will exhibit characteristic absorption bands for the amine, aromatic, and ether functionalities.

Predicted IR Spectral Data

Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H Stretch (asymmetric & symmetric)	3300-3500	Medium, two bands
Aromatic C-H Stretch	3000-3100	Medium to weak
Aliphatic C-H Stretch	2850-2960	Strong
Aromatic C=C Stretch	1600-1620 and 1450-1500	Medium, multiple bands
N-H Bend (scissoring)	1590-1650	Medium
C-O Stretch (ether)	1200-1250	Strong
C-N Stretch	1020-1250	Medium
Aromatic C-H Out-of-Plane Bend (ortho-disubstituted)	735-770	Strong

Causality Behind Predicted IR Assignments:

- N-H Vibrations: As a primary amine, **(2-Sec-butoxybenzyl)amine** is expected to show two distinct N-H stretching bands corresponding to asymmetric and symmetric vibrations.[6] A medium intensity N-H bending (scissoring) vibration is also anticipated.
- C-H Vibrations: The spectrum will contain stretching vibrations for both aromatic and aliphatic C-H bonds. The aromatic C-H stretches appear above 3000 cm^{-1}, while the stronger aliphatic C-H stretches from the sec-butoxy group are found below 3000 cm^{-1}.

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- Aromatic C=C and C-H Bending: The presence of the benzene ring will give rise to characteristic C=C stretching bands in the 1450-1620 cm^{-1} region. A strong out-of-plane C-H bending band between 735-770 cm^{-1} is indicative of ortho-disubstitution.[7]

- C-O and C-N Stretches: A strong absorption band corresponding to the C-O stretching of the aryl alkyl ether is expected in the 1200-1250 cm^{-1} region. The C-N stretching vibration will likely appear in the 1020-1250 cm^{-1} range.

Experimental Protocol for IR Data Acquisition

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining the IR spectrum of a liquid sample like **(2-Sec-butoxybenzyl)amine**.

- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond crystal).

- Background Scan: Record a background spectrum of the clean, empty ATR crystal.

- Sample Application: Place a small drop of **(2-Sec-butoxybenzyl)amine** directly onto the ATR crystal.

- Sample Scan: Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- Data Processing: The software automatically ratios the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue.

IR Experimental Workflow

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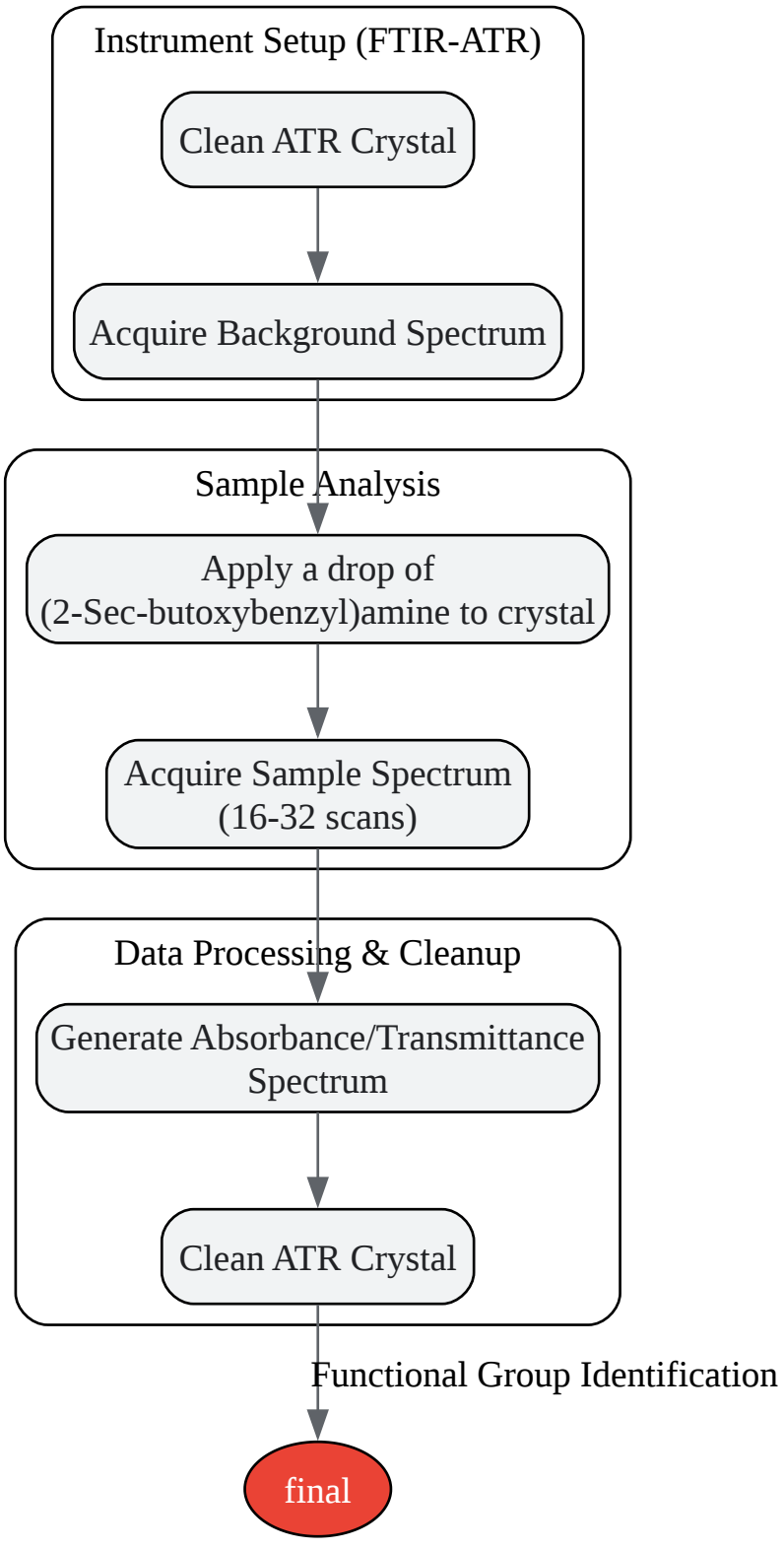

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Caption: Workflow for FTIR analysis of **(2-Sec-butoxybenzyl)amine**.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure.

Predicted Mass Spectrum Data

The predicted electron ionization (EI) mass spectrum of **(2-Sec-butoxybenzyl)amine** is expected to show the following key fragments:

m/z	Predicted Ion Structure	Fragmentation Pathway
193	$[C_{12}H_{19}NO]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$)
136	$[C_8H_8O]^{+\bullet}$	Loss of $C_4H_9\bullet$ (butyl radical) from the sec-butoxy group
106	$[C_7H_8N]^+$	Benzylic cleavage with loss of the sec-butoxy group
91	$[C_7H_7]^+$	Tropylium ion, from rearrangement of the benzyl cation
77	$[C_6H_5]^+$	Phenyl cation
57	$[C_4H_9]^+$	Sec-butyl cation

Causality Behind Predicted Mass Spectrum Fragmentation:

- Molecular Ion (m/z 193): The molecular ion peak is expected to be observed, although its intensity may vary.
- Alpha-Cleavage: The most characteristic fragmentation for benzylamines is the cleavage of the C-C bond adjacent to the nitrogen atom (alpha-cleavage), which would lead to the loss of the sec-butoxy-substituted phenyl ring, however, cleavage of the benzylic C-N bond is also common.[8][9][10]
- Benzylic Cleavage: Cleavage of the bond between the benzylic carbon and the nitrogen is a very favorable process, leading to a stable benzyl cation or a substituted iminium ion. The

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formation of the ion at m/z 106 is a result of the loss of the sec-butoxy group.

- Tropylium Ion (m/z 91): The benzyl cation readily rearranges to the highly stable tropylium ion, which is often a prominent peak in the mass spectra of benzyl compounds.
- Ether Fragmentation: Cleavage of the C-O bond in the ether linkage can also occur. Loss of a butyl radical ($C_4H_9•$) would result in a fragment at m/z 136.
- Alkyl Fragmentation: The sec-butyl group can fragment to give a characteristic peak at m/z 57.

Experimental Protocol for GC-MS Data Acquisition

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for analyzing a volatile compound like **(2-Sec-butoxybenzyl)amine**.

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC-MS System:
  - Injector: Set to a temperature that ensures rapid volatilization without thermal decomposition (e.g., 250 °C).
  - GC Column: Use a standard nonpolar or moderately polar capillary column (e.g., DB-5ms).
  - Oven Program: Start at a low temperature (e.g., 70 °C), hold for a few minutes, then ramp to a high temperature (e.g., 280 °C) to ensure elution of the compound.
  - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from a low m/z (e.g., 40) to a value greater than the molecular weight (e.g., 300).

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- Data Analysis:
  - Identify the peak corresponding to **(2-Sec-butoxybenzyl)amine** in the total ion chromatogram (TIC).
  - Extract the mass spectrum for that peak.
  - Analyze the fragmentation pattern to confirm the structure.

GC-MS Experimental Workflow

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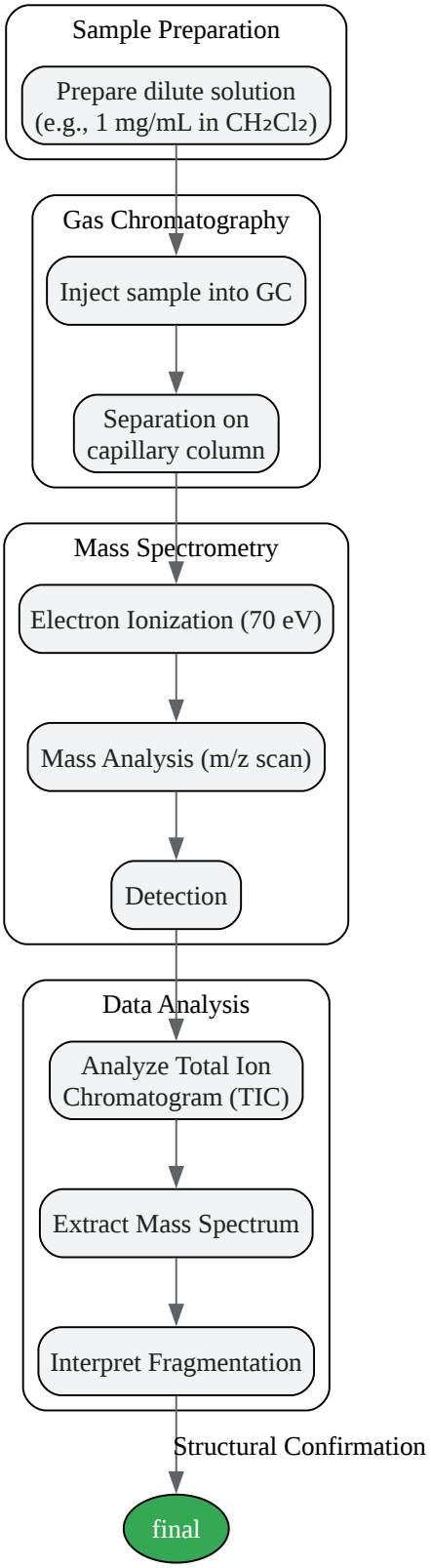

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Caption: Workflow for GC-MS analysis of **(2-Sec-butoxybenzyl)amine**.

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Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic characterization of **(2-Sec-butoxybenzyl)amine**. The detailed analysis of the expected ^{1}H NMR, ^{13}C NMR, IR, and MS data, along with the underlying principles and experimental protocols, serves as a valuable resource for researchers involved in the synthesis, purification, and analysis of this compound. The provided workflows and data tables offer a practical framework for confirming the identity and purity of **(2-Sec-butoxybenzyl)amine** in a laboratory setting.

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